

Crystalline Forms and Polymorphism of Benzgalantamine Gluconate: A Technical Guide

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Compound of Interest

Compound Name: *Benzgalantamine gluconate*

CAS No.: *1542321-58-3*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzgalantamine gluconate, a prodrug of the acetylcholinesterase inhibitor galantamine, is under development for the treatment of Alzheimer's disease.^[1] The solid-state properties of an active pharmaceutical ingredient (API) are critical for its stability, bioavailability, and manufacturability. This technical guide provides an in-depth overview of the known crystalline forms and polymorphism of **Benzgalantamine gluconate** (also known as ALPHA-1062 gluconate). It consolidates available data on various polymorphic forms, presents detailed experimental protocols for their preparation and characterization, and visualizes key experimental workflows and the relevant pharmacological pathway.

Introduction to Benzgalantamine Gluconate

Benzgalantamine is a benzoic ester of galantamine, designed to improve upon the gastrointestinal side effects of the parent drug by remaining inert until it is cleaved by esterases.^[1] The gluconate salt of Benzgalantamine has been the subject of polymorphism studies to identify and characterize its various crystalline forms.^{[2][3]} The solid form of the API

can significantly impact drug product performance, making a thorough understanding of its polymorphism essential for robust drug development.

Known Crystalline Forms of Benzgalantamine Gluconate

Several crystalline forms of **Benzgalantamine gluconate** have been identified, designated as Form A, Form B, Form C, Form D, and Form P, along with other materials denoted as E, F, and G.^{[2][4][5]} Form A is a particularly well-characterized anhydrous crystalline solid and is often preferred for pharmaceutical compositions due to its stability.^{[5][6]}

Summary of Crystalline Forms and their Properties

The different crystalline forms are primarily distinguished by their unique X-ray powder diffraction (XRPD) patterns. Thermal analysis techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide further characterization.

Crystalline Form	Key XRPD Peaks (2-theta $\pm$ 0.2°)	Notes
Form A	3.61, 10.98, 14.41, 18.44[2][3][5][7]	Anhydrous form, considered stable and advantageous for formulations.[5][6] Exhibits low hygroscopicity below 75% relative humidity (RH) but may convert to Form B above 85% RH.[2]
Form B	10.69, 17.17, 21.00, 24.67[3]	A hydrated form that can be generated from Form A at high relative humidity.[2]
Form C	3.90, 9.74, 10.35, 21.43[2]	Identified during polymorphic screening.[2]
Form D	3.76, 10.16, 14.77, 19.03[2]	Identified during polymorphic screening.[2]
Form P	Matches Figure 5 of WO 2014016430 A1[4]	Prepared by repeating the process disclosed in patent WO 2014016430 A1.[4][8]

Experimental Protocols

Detailed experimental methodologies are crucial for reproducing and verifying the solid-state characteristics of **Benzgalantamine gluconate**.

Preparation of Crystalline Form P

The following protocol is for the preparation of **Benzgalantamine Gluconate** Crystalline Form P as described in the public disclosure.[4]

- **Dissolution:** Add Benzgalantamine (9.4 gm) in 33.57 ml of 96% ethanol to a solution of D-gluconic acid delta-lactone (6416 mg) in 10 ml of 96% ethanol.
- **Heating:** Heat the mixture to 50-60°C for 30 minutes until a clear solution is obtained.

- Crystallization: Allow the solution to stand at room temperature for 2 days, during which solid precipitation will form.
- Filtration and Washing: Filter the solid precipitate and wash it with dry ethanol (2 x 20 ml) and isopropanol (60 ml).
- Drying: Dry the material at 40 mbar at room temperature for 20 hours.
- Analysis: Analyze the obtained material by X-ray powder diffraction (XRPD).

General Analytical Methods for Polymorph Characterization

The primary techniques used to characterize the different crystalline forms of **Benzgalantamine gluconate** include XRPD, DSC, and TGA.^[2]

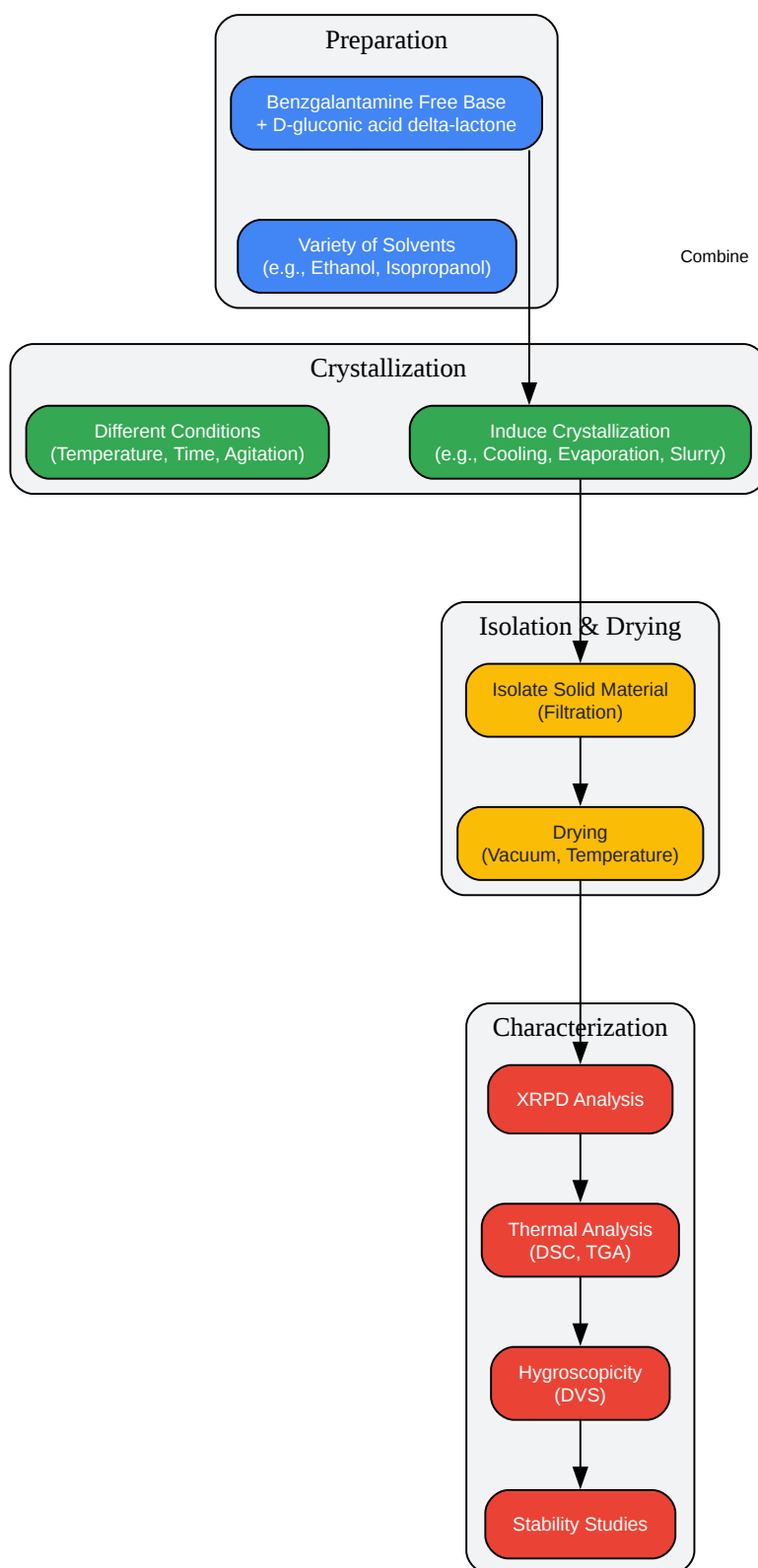
- X-Ray Powder Diffraction (XRPD):
 - Instrument: Bruker D8 advance-Eco with a lynxeye detector.
 - Source: Cu K α radiation ($\lambda = 1.5406 \text{ \AA}$).
 - Scan Type: Continuous scan.
 - Scan Range: 3-40° 2-theta.
 - Time per Step: 0.5 seconds.
 - Step Size: 0.05°.
- Differential Scanning Calorimetry (DSC):
 - DSC analysis is performed to determine the melting point and other thermal transitions of the crystalline forms. Specific parameters such as heating rate and sample pan type should be documented for each analysis.
- Thermogravimetric Analysis (TGA):

- TGA is used to evaluate the thermal stability and solvent/water content of the crystalline material. The analysis typically involves heating a sample at a constant rate and monitoring its weight change.

Visualizations

Experimental Workflow for Polymorph Screening

The following diagram illustrates a typical workflow for the discovery and characterization of new polymorphic forms of a pharmaceutical salt like **Benzgalantamine gluconate**.

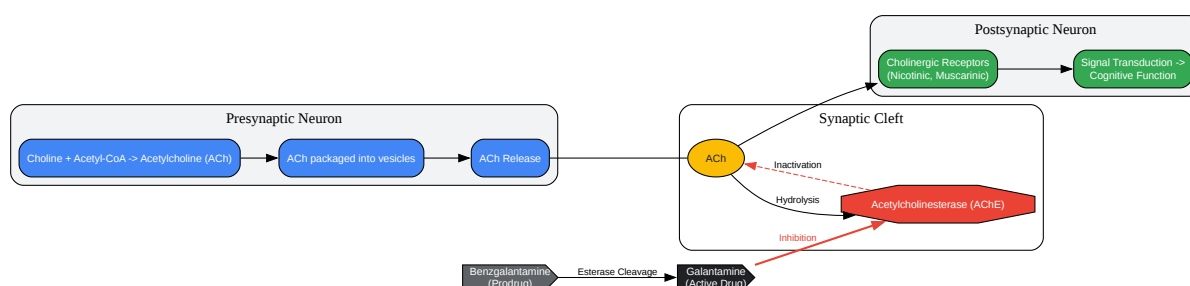


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Caption: Workflow for Polymorphic Screening of **Benzgalantamine Gluconate**.

Cholinergic Signaling Pathway and Mechanism of Action

Benzgalantamine is a prodrug that is converted to galantamine. Galantamine exerts its therapeutic effect in Alzheimer's disease by inhibiting the acetylcholinesterase (AChE) enzyme, thereby increasing the levels of acetylcholine (ACh) in the synaptic cleft. This enhances cholinergic neurotransmission.



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Caption: Mechanism of Action of Benzgalantamine's Active Metabolite, Galantamine.

Conclusion

The polymorphic landscape of **Benzgalantamine gluconate** is multifaceted, with several crystalline forms identified. Form A stands out as a stable anhydrous form suitable for pharmaceutical development. A thorough understanding and control of the solid-state form of **Benzgalantamine gluconate** are imperative for ensuring the quality, safety, and efficacy of the final drug product. The experimental protocols and characterization data presented in this guide serve as a valuable resource for researchers and developers working with this promising Alzheimer's disease therapeutic candidate.

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